

# 1,3,5-Triacetylbenzene: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1,3,5-Triacetylbenzene

Cat. No.: B188989

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Disclaimer: This document provides a summary of available safety and handling information for **1,3,5-Triacetylbenzene**. It is intended for use by qualified professionals and is not a substitute for a comprehensive risk assessment. Always consult the most current Safety Data Sheet (SDS) before handling this chemical.

## Chemical and Physical Properties

**1,3,5-Triacetylbenzene** is a solid organic compound with the following properties:

| Property          | Value  | Reference |
|-------------------|--|-----------|
| Molecular Formula | C <sub>12</sub> H <sub>12</sub> O <sub>3</sub> | [1]       |
| Molecular Weight  | 204.23 g/mol                                   | [1]       |
| CAS Number        | 779-90-8                                       | [1]       |
| Appearance        | White to yellow to green powder to crystal     |           |
| Melting Point     | 162.0 to 165.0 °C                              |           |
| Boiling Point     | 260 °C (lit.)                                  | [2]       |
| Solubility        | 1 g/L in water at 20 °C                        |           |

## Hazard Identification and Classification

**1,3,5-Triacetylbenzene** is classified as an irritant. The primary hazards are associated with skin, eye, and respiratory tract irritation.[\[3\]](#)

| Hazard Class  | GHS Category | Hazard Statement                       |
|---|--------------|--|
| Skin Irritation   | 2            | H315: Causes skin irritation           |
| Eye Irritation  | 2A           | H319: Causes serious eye irritation    |
| Specific target organ toxicity — single exposure (Respiratory tract irritation) | 3            | H335: May cause respiratory irritation |

Source: ECHA C&L Inventory[\[3\]](#)

NFPA 704 Ratings:

| Category     | Rating | Description   |
|--------------|--------|---|
| Health       | 1      | Exposure would cause irritation with only minor residual injury.                      |
| Flammability | 0      | Materials that will not burn under typical fire conditions.                           |
| Reactivity   | 0      | Normally stable, even under fire exposure conditions, and is not reactive with water. |

Source: ChemicalBook Safety Data Sheet[\[2\]](#)

## Toxicological Information

Comprehensive toxicological data for **1,3,5-Triacetylbenzene** is limited in publicly available literature. Many safety data sheets indicate "no data available" for acute oral, dermal, and

inhalation toxicity, as well as for carcinogenicity, mutagenicity, and reproductive toxicity.[2]

Due to the lack of specific data, information from structurally related compounds, such as 1,3,5-Trimethylbenzene, may be considered for a preliminary assessment of potential hazards. However, it is crucial to note that this is a surrogate and may not accurately reflect the toxicological profile of **1,3,5-Triacetylbenzene**. Studies on 1,3,5-Trimethylbenzene indicate potential effects on the central nervous system and blood.[4]

## Experimental Protocols

### Synthesis of 1,3,5-Triacetylbenzene

A detailed, peer-reviewed protocol for the synthesis of **1,3,5-Triacetylbenzene** is available in Organic Syntheses. The procedure involves the condensation of acetone and ethyl formate in the presence of sodium ethoxide, followed by acidic workup.[5]

Key Steps:

- Preparation of powdered sodium in xylene.
- Reaction of sodium with absolute ethanol to form sodium ethoxide.
- Addition of a mixture of acetone and ethyl formate to the sodium ethoxide solution.
- Refluxing the reaction mixture.
- Extraction with water and acidification with acetic acid.
- Crystallization of **1,3,5-Triacetylbenzene** from the aqueous solution.
- Recrystallization from ethanol to yield purified, shiny white crystals.[5]

For a complete and detailed methodology, including specific quantities, reaction conditions, and safety precautions, refer to the original publication in Organic Syntheses.[5]

### In Vitro Skin Irritation Testing (General Protocol)

While specific skin irritation data for **1,3,5-Triacetylbenzene** is not readily available, the following outlines a general experimental protocol based on the OECD Test Guideline 439 for in

vitro skin irritation using reconstructed human epidermis (RhE) models.[6][7]

#### Methodology:

- **Test System:** A validated reconstructed human epidermis model (e.g., EpiSkin™, EpiDerm™).
- **Test Substance Application:** The test substance (as a fine powder) is applied topically to the surface of the RhE tissue. For solids, the tissue is typically moistened with a small amount of water before application to ensure good contact.[8]
- **Exposure Time:** A defined exposure period, typically ranging from 15 to 60 minutes.[6]
- **Post-Exposure Incubation:** After exposure, the test substance is washed off, and the tissues are incubated for a post-exposure period (e.g., 42 hours) to allow for the development of cytotoxic effects.[8]
- **Viability Assessment:** Cell viability is determined using a quantitative assay, most commonly the MTT assay. In this assay, the reduction of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) to a blue formazan salt by mitochondrial dehydrogenases in viable cells is measured spectrophotometrically.[6]
- **Classification:** A substance is classified as a skin irritant (UN GHS Category 2) if the mean tissue viability is reduced to  $\leq 50\%$  of the negative control.[8]

## In Vitro Eye Irritation Testing (General Protocol)

Similar to skin irritation, specific eye irritation data for **1,3,5-Triacetylbenzene** is lacking. The following is a general protocol based on OECD Test Guideline 492 for eye irritation testing using reconstructed human cornea-like epithelium (RhCE) models.[9][10]

#### Methodology:

- **Test System:** A validated reconstructed human cornea-like epithelium model.
- **Test Substance Application:** The test substance is applied topically to the surface of the RhCE tissue. For solids, a specific weight (e.g., 50 mg) is applied.[9]

- **Exposure Time:** A defined exposure period (e.g., 30 minutes for liquids, 6 hours for solids).[9]
- **Post-Exposure Incubation:** Following exposure, the test substance is rinsed off, and the tissues are incubated for a defined period.
- **Viability Assessment:** Tissue viability is measured using the MTT assay.
- **Classification:** The classification of eye irritation potential is based on the reduction in cell viability compared to negative controls. Different thresholds are used to categorize substances as non-irritating, irritating, or corrosive.

## Safety and Handling Precautions

### Personal Protective Equipment (PPE)

To minimize exposure, the following personal protective equipment should be worn when handling **1,3,5-Triacetylbenzene**:[2]

- **Eye/Face Protection:** Safety glasses with side-shields or chemical goggles.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing.
- **Respiratory Protection:** For operations where dust may be generated, a NIOSH-approved respirator with a particulate filter is recommended.

### Handling and Storage

- **Handling:** Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation of dust and aerosols. Use non-sparking tools and take measures to prevent electrostatic discharge. Avoid contact with skin, eyes, and clothing.[2]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place. Keep away from incompatible materials such as oxidizing agents.[11]

## Emergency Procedures

### First-Aid Measures

The following first-aid procedures should be followed in case of exposure:

| Exposure Route | First-Aid Measures   |
|----------------|--|
| Inhalation     | Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2]   |
| Skin Contact   | Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[2]  |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2] |
| Ingestion      | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2]  |

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[2]
- Specific Hazards: Not flammable, but may decompose upon heating to produce irritating fumes.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2]

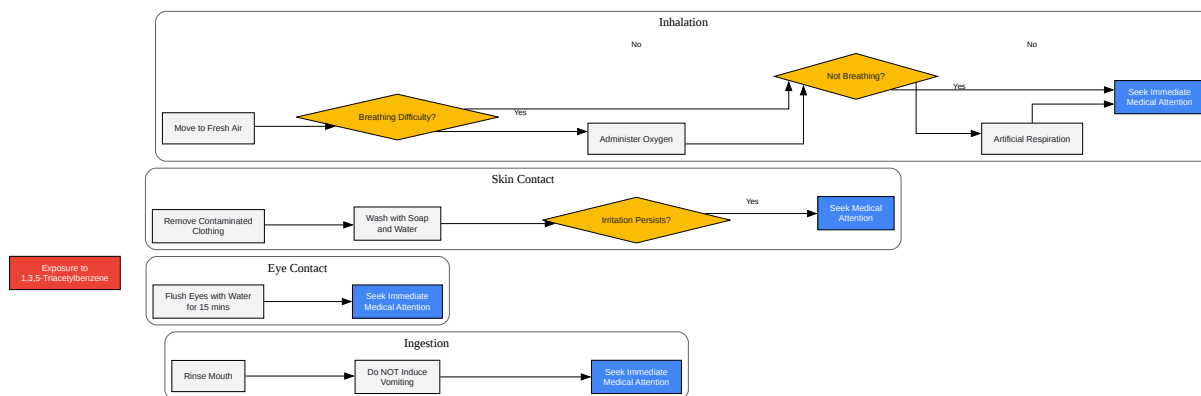
## Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid generating dust. Remove all sources of ignition.[2]

- Environmental Precautions: Prevent the substance from entering drains and waterways.[2]
- Containment and Cleanup: Sweep up the spilled material and place it in a suitable, labeled container for disposal. Use spark-proof tools.[2]

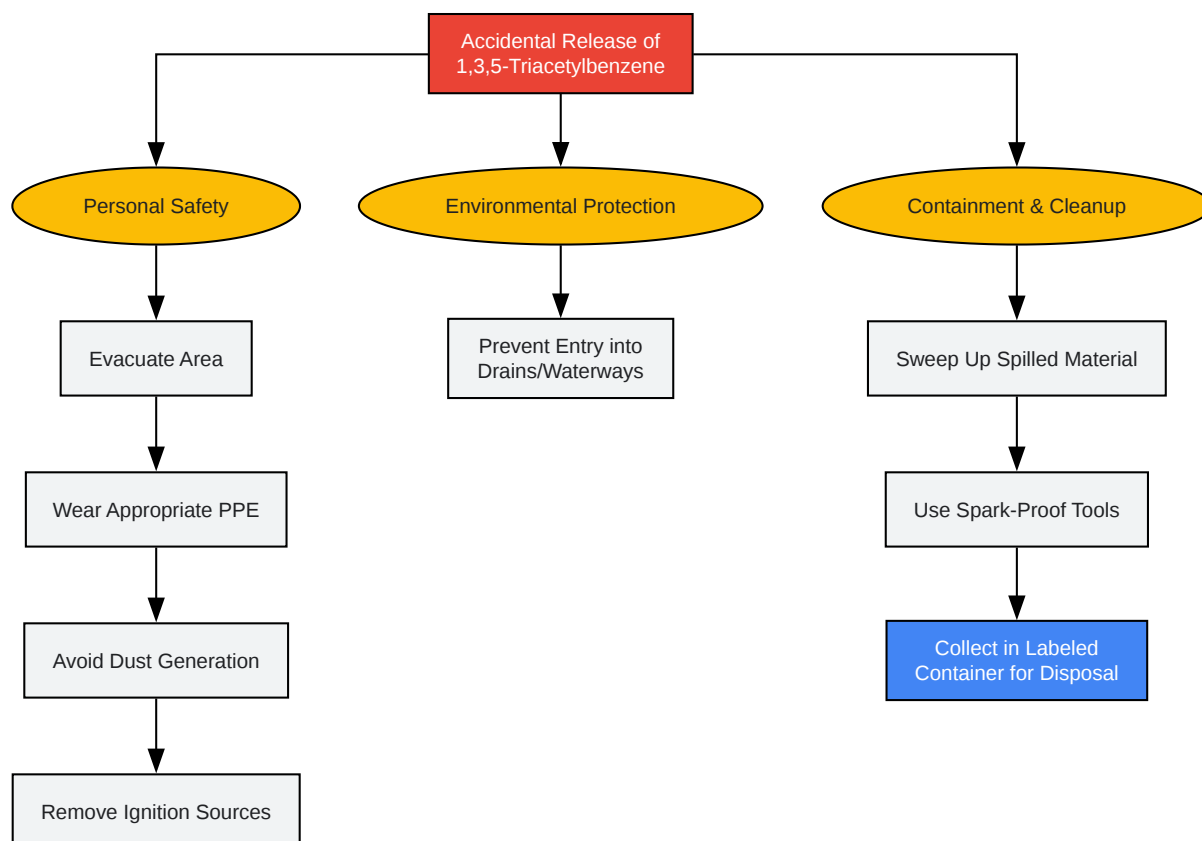
## Visualized Workflows and Logical Relationships

As specific signaling pathways for the toxicity of **1,3,5-Triacetylbenzene** are not documented, the following diagrams illustrate the logical flow of safety and emergency procedures.



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Caption: First-Aid Procedures for **1,3,5-Triacetylbenzene** Exposure.



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